

Personal protective equipment for handling Tert-butyl (4-hydroxycyclohexyl)carbamate

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Compound of Interest

Compound Name: *Tert-butyl (4-hydroxycyclohexyl)carbamate*

Cat. No.: *B129708*

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Essential Safety and Handling Guide for Tert-butyl (4-hydroxycyclohexyl)carbamate

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **Tert-butyl (4-hydroxycyclohexyl)carbamate** (CAS No. 224309-64-2). Given that detailed toxicological properties may not be fully investigated for this specific compound, this guidance also draws upon safety data for structurally similar carbamate compounds to ensure a comprehensive approach to laboratory safety. A thorough risk assessment should be conducted by qualified personnel before commencing any work.

Hazard Identification and Classification

Tert-butyl (4-hydroxycyclohexyl)carbamate is classified with the following hazards.^[1]

- Acute Toxicity: Harmful if swallowed or inhaled.^[1]
- Skin Corrosion/Irritation: Causes skin irritation.^[1]
- Serious Eye Damage/Irritation: Causes serious eye irritation.^[1]
- Specific Target Organ Toxicity (Single Exposure): May cause respiratory irritation.^[1]

Signal Word: Warning[1]

Personal Protective Equipment (PPE)

To minimize exposure and ensure personal safety, the following personal protective equipment is mandatory when handling **Tert-butyl (4-hydroxycyclohexyl)carbamate**.

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical safety goggles meeting EN166 (EU) or ANSI Z87.1 (US) standards. A face shield should be used when there is a splash hazard.[1][2][3]	Protects against splashes, dust, and vapors that could cause serious eye irritation or damage.[1][2]
Skin Protection	Gloves: Chemical-resistant gloves such as nitrile, neoprene, or butyl rubber. Inspect gloves before each use.[2] Lab Coat: A standard laboratory coat. For larger quantities or increased risk of splashing, a chemical-resistant apron or suit should be worn.[2]	Carbamates can potentially be absorbed through the skin. Protective gloves and clothing provide a necessary barrier.[2]
Respiratory Protection	Not typically required under normal laboratory conditions with adequate ventilation (e.g., in a chemical fume hood). If dusts or aerosols are generated, use a NIOSH-approved respirator with an appropriate cartridge (e.g., P3 filter for dusts).[2][3]	Inhalation of dust or vapors may cause respiratory irritation.[1][2][3] Engineering controls like fume hoods are the primary method of exposure control.[2]

Operational and Disposal Plans

Safe Handling Protocol:

- Preparation: Before handling, ensure all safety precautions have been read and understood. Work in a well-ventilated area, preferably under a chemical fume hood.[3] Ensure that eyewash stations and safety showers are in close proximity to the workstation.[3]
- Personal Protective Equipment (PPE): Don the appropriate PPE as specified in the table above.
- Handling the Compound: Avoid contact with eyes, skin, and clothing.[3][4] Minimize dust generation and accumulation.[3] Do not inhale the substance.[3] Use spark-proof tools and explosion-proof equipment if necessary.
- Hygiene: Wash hands thoroughly after handling.[4] Do not eat, drink, or smoke in the handling area. Contaminated work clothing should not be allowed out of the workplace and should be washed before reuse.[2]

Storage:

- Store in a tightly-closed container in a dry, cool, and well-ventilated area away from incompatible substances such as strong oxidizing agents.[4][5]

Spill and Emergency Procedures:

- Small Spills: For small spills, absorb the material with an inert, non-combustible absorbent material such as vermiculite or dry sand. Collect the contaminated material into a suitable container for disposal. Avoid generating dust.
- First Aid - Eyes: In case of eye contact, rinse cautiously with water for several minutes.[3][4] Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, seek medical attention.[3][4]
- First Aid - Skin: In case of skin contact, wash with plenty of soap and water.[3] If skin irritation occurs, seek medical advice.[3]
- First Aid - Inhalation: If inhaled, move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[1]

- First Aid - Ingestion: If swallowed, rinse your mouth. Call a poison center or doctor if you feel unwell.

Disposal Protocol:

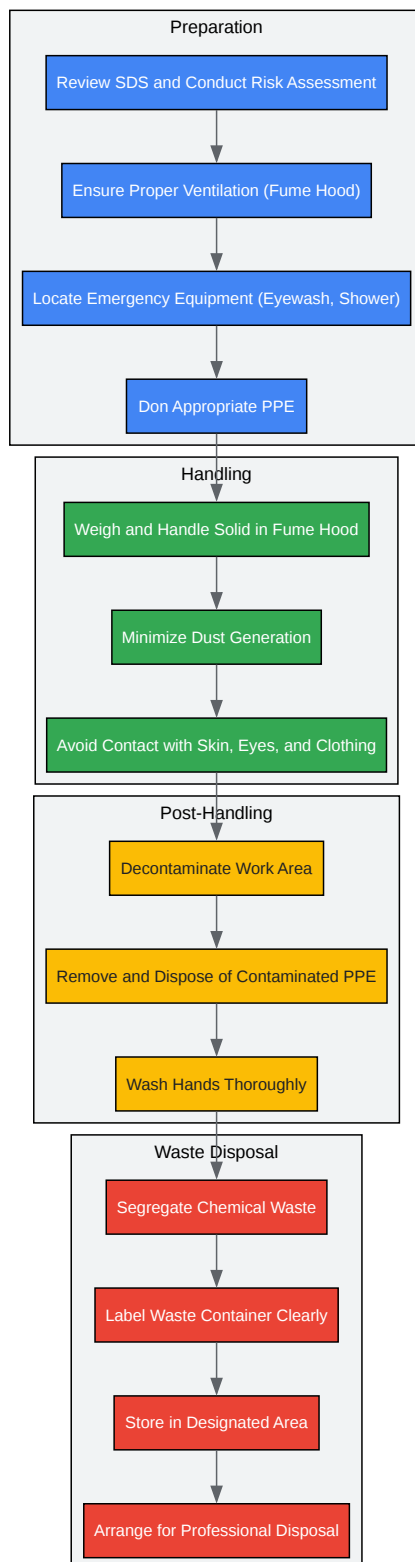
- Waste Segregation: Designate a specific, properly labeled hazardous waste container for **Tert-butyl (4-hydroxycyclohexyl)carbamate** and any contaminated materials. The label should clearly indicate "Hazardous Waste" and list the associated hazards.
- Collection: Collect unwanted or expired material in its original container or a designated hazardous waste container.
- Final Disposal: Arrange for the collection of the hazardous waste by your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.^[6] All chemical waste disposal must comply with local, regional, and national regulations.^{[5][6]}

Physical and Chemical Properties

Property	Value
Molecular Formula	C ₁₁ H ₂₁ NO ₃ ^{[1][7]}
Molecular Weight	215.29 g/mol ^{[1][7]}
Appearance	Off-white solid ^[5]
Melting Point	105 - 109 °C / 221 - 228.2 °F (for tert-Butyl carbamate) ^[5]
Solubility	Insoluble in water (for tert-Butyl carbamate) ^[5]

Experimental Workflow

Safe Handling Workflow for Tert-butyl (4-hydroxycyclohexyl)carbamate

[Click to download full resolution via product page](#)Caption: Workflow for the safe handling of **Tert-butyl (4-hydroxycyclohexyl)carbamate**.

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References

- 1. angenechemical.com [angenechemical.com]
- 2. benchchem.com [benchchem.com]
- 3. benchchem.com [benchchem.com]
- 4. aksci.com [aksci.com]
- 5. fishersci.com [fishersci.com]
- 6. benchchem.com [benchchem.com]
- 7. file.medchemexpress.com [file.medchemexpress.com]
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